

# Lentinellic Acid: A Technical Overview of its Chemical Properties and Biological Activities

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## Compound of Interest

Compound Name: *Lentinellic acid*

Cat. No.: *B15567623*

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## Introduction

**Lentinellic acid**, a naturally occurring sesquiterpenoid, has garnered interest in the scientific community for its notable antimicrobial and cytotoxic properties. This technical guide provides a comprehensive overview of **Lentinellic acid**, including its chemical identity, physicochemical properties, and biological activities. The information is curated to support further research and development in the fields of medicinal chemistry and pharmacology.

## Chemical Identity

IUPAC Name: (5R,6S,10R,11S)-5,8,8-trimethyl-3,13-dioxo-12-oxatetracyclo[9.4.0.0<sup>2,5</sup>.0<sup>6,10</sup>]pentadeca-1,14-diene-14-carboxylic acid[1]

Chemical Synonyms:

- **Lentinellic acid**[1]
- Cyclobut(6,7)indeno(4,5-b)pyran-3-carboxylic acid, 2,5,6,6a,6b,7,8,9,9a,9b-decahydro-6a,8,8-trimethyl-2,5-dioxo-, (6aR-(6aalpha,6bbeta,9abeta,9balpha))-[1]
- 115219-90-4 (CAS Number)[1]
- orb1702065[1]

- CHEBI:227878[1]
- AKOS040747036[1]
- CS-0065566[1]

## Physicochemical Properties

A summary of the computed physicochemical properties of **Lentinellic acid** is presented in the table below. These properties are crucial for understanding its pharmacokinetic and pharmacodynamic behavior.

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>20</sub> O <sub>5</sub>	PubChem[1]
Molecular Weight	316.3 g/mol	PubChem[1]
XLogP3	2.8	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	5	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Exact Mass	316.131074 g/mol	PubChem[1]
Topological Polar Surface Area	80.7 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	23	PubChem[1]
Complexity	569	PubChem[1]

## Biological Activities

**Lentinellic acid** has been identified as a biologically active compound with both antimicrobial and cytotoxic effects. It is a protoilludane derivative isolated from submerged cultures of *Lentinellus ursinus* and *L. omphalodes*[2].

## Antimicrobial Activity

**Lentinellic acid** demonstrates activity primarily against Gram-positive bacteria[3]. It has been reported to be effective against *Bacillus brevis*, *Aerobacter aerogenes*, and *Corynebacterium insidiosum* at concentrations ranging from 1 to 5  $\mu\text{L/mL}$ [3]. The methyl ester of **Lentinellic acid** has also shown antifungal activity[3].

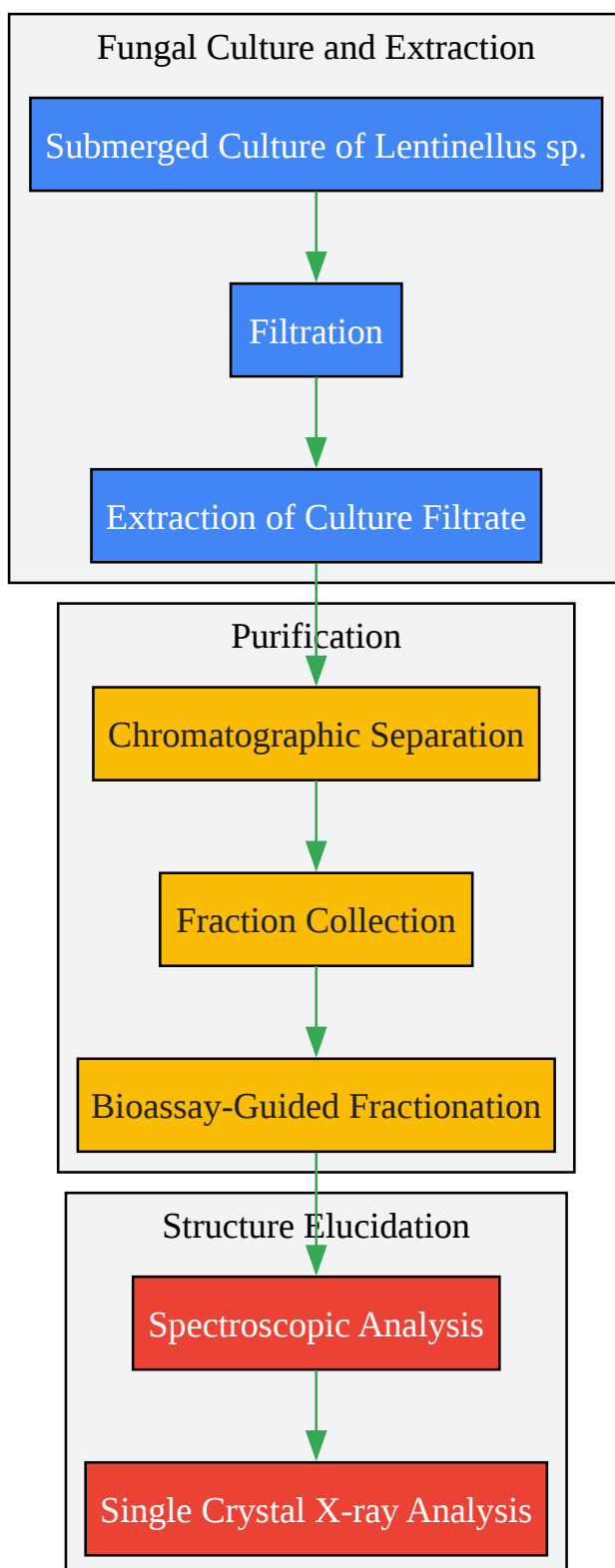
## Cytotoxic Activity

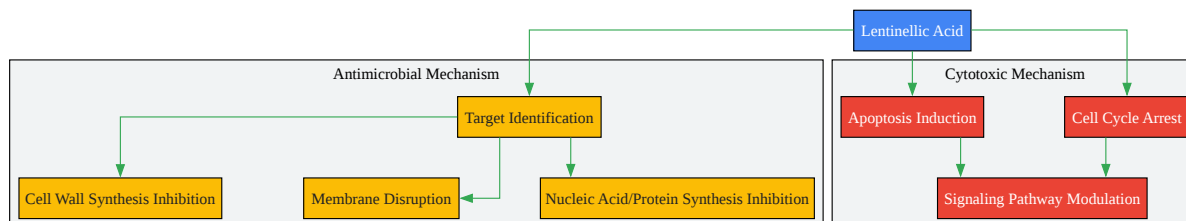
In addition to its antimicrobial properties, **Lentinellic acid** exhibits cytotoxic activity[2]. This suggests its potential as a lead compound for the development of novel anticancer agents. However, detailed studies elucidating its specific mechanism of action and its efficacy against a broad panel of cancer cell lines are yet to be extensively reported in publicly available literature.

## Experimental Protocols

### Isolation and Structure Elucidation

The isolation of **Lentinellic acid** has been reported from submerged cultures of *Lentinellus* species. The general workflow for such a process is outlined below.





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## References

- 1. Lentinellic acid | C<sub>18</sub>H<sub>20</sub>O<sub>5</sub> | CID 139588001 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Lentinellic acid, a biologically active protoilludane derivative from Lentinellus species (Basidiomycetes) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Natural Compounds of Fungal Origin with Antimicrobial Activity—Potential Cosmetics Applications - PMC [pmc.ncbi.nlm.nih.gov]
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